

Application Notes and Protocols: 4-Cyclohexyl-2-methyl-2-butanol in Organic Synthesis

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Compound of Interest

Compound Name: 4-Cyclohexyl-2-methyl-2-butanol

Cat. No.: B1590949

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **4-cyclohexyl-2-methyl-2-butanol** as a versatile building block in organic synthesis. While primarily known as a fragrance ingredient, its structural features as a tertiary alcohol lend it to various chemical transformations, making it a valuable starting material for the synthesis of more complex molecules.

Overview of 4-Cyclohexyl-2-methyl-2-butanol

4-Cyclohexyl-2-methyl-2-butanol, also known as Coranol, is a colorless liquid with the chemical formula $C_{11}H_{22}O$.^[1] Its structure, featuring a bulky cyclohexyl group and a tertiary alcohol, dictates its reactivity and potential applications in synthesis. It is widely used in the synthesis of pharmaceuticals and other organic compounds.^[1]

Physical and Chemical Properties:

Property	Value
Molecular Weight	170.29 g/mol [2]
Boiling Point	222.3 °C at 760 mmHg[1]
Density	0.891 g/cm ³ [1]
Flash Point	94.5 °C[1]
Solubility	Soluble in organic solvents[1]

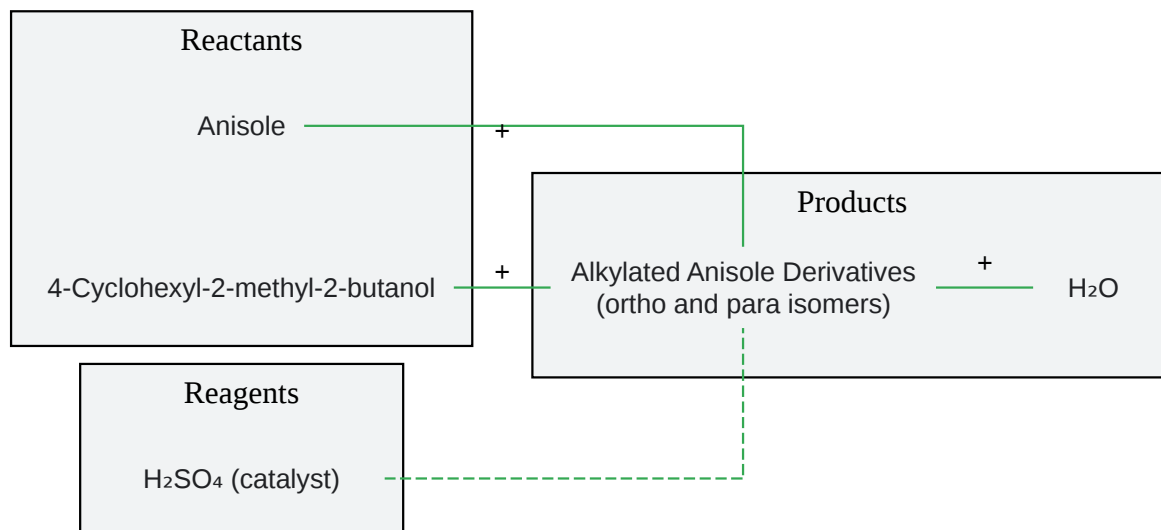
Synthetic Applications: Friedel-Crafts Alkylation

As a tertiary alcohol, **4-cyclohexyl-2-methyl-2-butanol** can serve as a precursor to a stable tertiary carbocation in the presence of a strong acid. This carbocation can then be used in electrophilic aromatic substitution reactions, such as Friedel-Crafts alkylation, to introduce the bulky 4-cyclohexyl-2-methylbutan-2-yl group onto an aromatic ring. This moiety can be a key structural element in the design of new chemical entities with potential biological activity.

Representative Reaction: Friedel-Crafts Alkylation of Anisole

This protocol describes a representative Friedel-Crafts alkylation reaction of anisole with **4-cyclohexyl-2-methyl-2-butanol**. This reaction is analogous to the well-documented alkylation of aromatic compounds with other tertiary alcohols.

Reaction Scheme:



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Caption: Friedel-Crafts alkylation of anisole.

Experimental Protocol:

Materials:

- **4-Cyclohexyl-2-methyl-2-butanol**
- Anisole
- Concentrated Sulfuric Acid (H₂SO₄)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask

- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 1.0 equivalent of **4-cyclohexyl-2-methyl-2-butanol** in an excess of anisole (e.g., 5-10 equivalents).
- Cool the mixture in an ice bath to 0 °C.
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents) dropwise to the stirred solution. Maintain the temperature below 10 °C during the addition.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by carefully pouring the mixture into a beaker containing ice-cold water.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash successively with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to separate the ortho and para isomers.

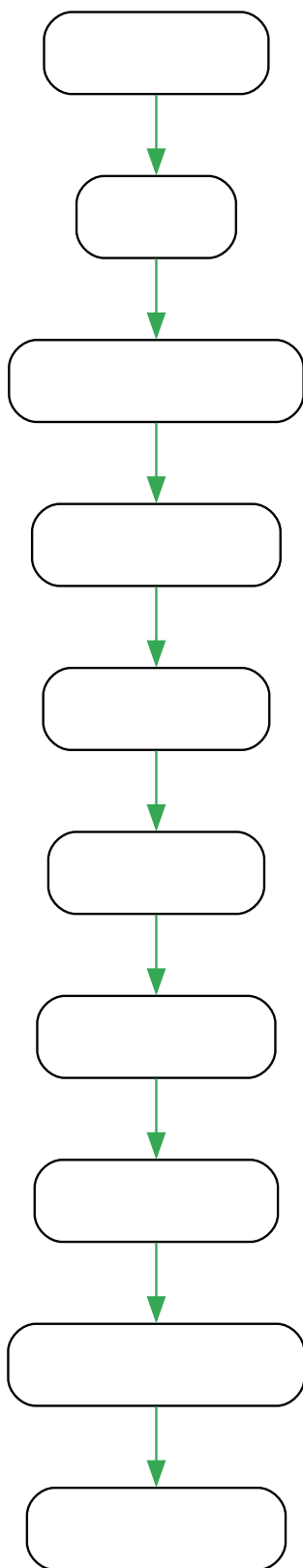
Expected Results and Data Presentation:

The reaction is expected to yield a mixture of ortho- and para-alkylated anisole products. The para isomer is generally the major product due to steric hindrance at the ortho position.

Table 1: Representative Reaction Data

Entry	Reactant 1	Reactant 2	Catalyst	Solvent	Time (h)	Product (s)	Yield (%)
1	4-Cyclohexyl-2-methyl-2-butanol	Anisole	H ₂ SO ₄	Anisole	5	ortho and para isomers	75-85 (combined)

Workflow Diagram:



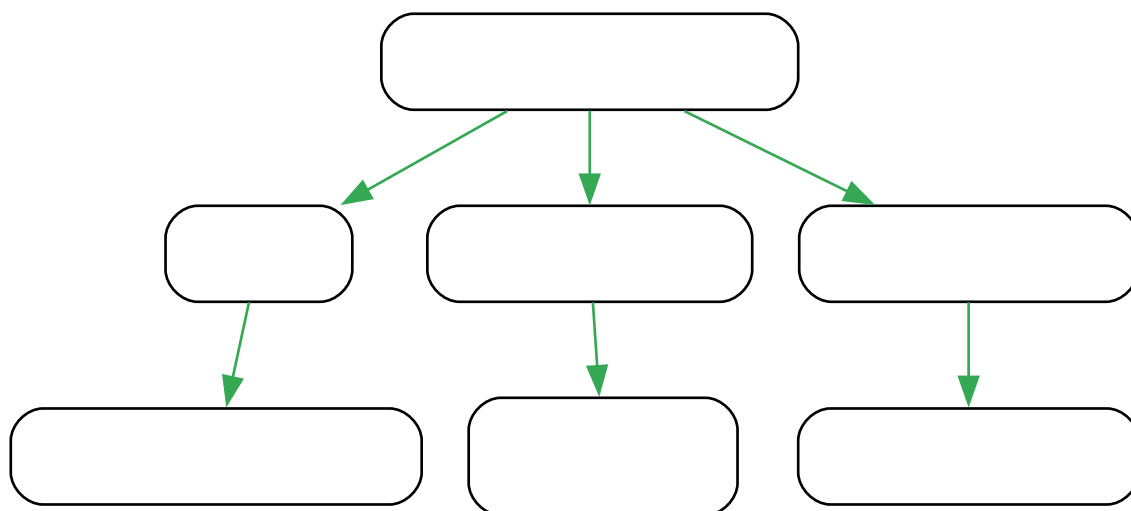
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Caption: Experimental workflow for Friedel-Crafts alkylation.

Potential for Further Transformations

The tertiary alcohol functionality of **4-cyclohexyl-2-methyl-2-butanol** also allows for other transformations, although specific literature examples are sparse. These potential reactions open avenues for creating a diverse library of compounds for screening in drug discovery programs.

Logical Relationship of Potential Reactions:



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References

- 1. 4-cyclohexyl-2-methyl-2-butanol - Wikipedia [nl.wikipedia.org]
- 2. WO201117360A2 - Process for the preparation of 4-cyclohexyl-2-methyl-2-butanol - Google Patents [patents.google.com]
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